

# 3-Acetyl-3-chlorodihydrofuran-2(3H)-one CAS number

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## Compound of Interest

Compound Name: 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

Cat. No.: B141962

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An In-depth Technical Guide to **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Acetyl-3-chlorodihydrofuran-2(3H)-one**, with the CAS Number 2986-00-7, is a versatile heterocyclic intermediate of significant interest in the fields of pharmaceutical and agrochemical synthesis.<sup>[1][2]</sup> Its chemical structure, featuring a reactive acyl chloride and a lactone ring, makes it a valuable building block for the construction of more complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications. The compound is also known by several synonyms, including  $\alpha$ -Acetyl- $\alpha$ -chloro- $\gamma$ -butyrolactone and 2-Acetyl-2-chlorobutyrolactone.<sup>[1][3]</sup>

## Physicochemical Properties

The key physicochemical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** are summarized in the table below. This data is essential for its handling, storage, and application in various chemical reactions.

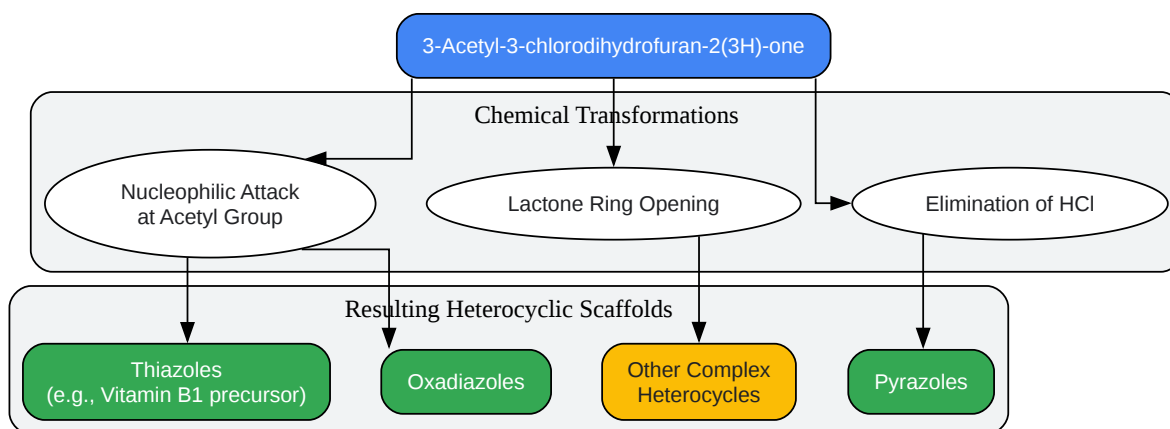
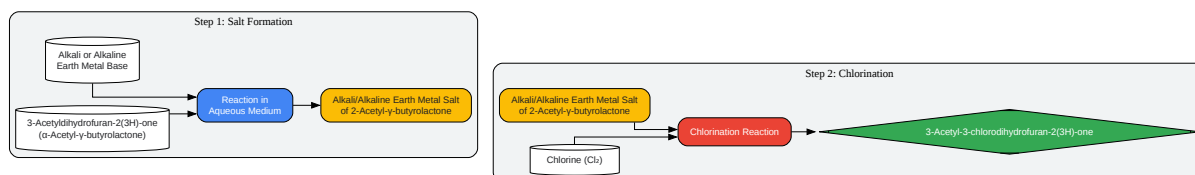
| Property          | Value                                                 | Reference    |
|-------------------|-------------------------------------------------------|--------------|
| CAS Number        | 2986-00-7                                             | [1][2][4][5] |
| Molecular Formula | C <sub>6</sub> H <sub>7</sub> ClO <sub>3</sub>        | [1][6][4]    |
| Molecular Weight  | 162.57 g/mol                                          | [1][4]       |
| Appearance        | Colorless to yellow liquid or low melting point solid |              |
| Density           | 1.325 - 1.33 g/cm <sup>3</sup> (at 15 °C)             | [1][4][5]    |
| Melting Point     | 2.2-3.0 °C                                            | [3][4][5]    |
| Boiling Point     | 54-55 °C (at 0.1 Torr); 306.1 °C (at 760 mmHg)        | [1][4][5]    |
| Flash Point       | 147.8 °C                                              | [1]          |
| Solubility        | Slightly soluble in Chloroform and Methanol           | [4]          |
| Storage           | Store at -20°C, dry and sealed                        | [3][7]       |

## Synthesis and Experimental Protocols

The synthesis of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** is a critical process for its application. A common method involves the chlorination of its precursor, 3-acetyldihydrofuran-2(3H)-one (also known as  $\alpha$ -acetyl- $\gamma$ -butyrolactone).

### General Synthesis Workflow

The synthesis can be conceptually broken down into the formation of a salt from the starting lactone, followed by chlorination.



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